

Essential Safety and Logistics for Handling C6 Urea Ceramide

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Compound of Interest

Compound Name: C6 Urea Ceramide

Cat. No.: B1640544

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized compounds like **C6 Urea Ceramide** is paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to ensure laboratory safety and maintain experimental integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **C6 Urea Ceramide** is presented below for easy reference.

Property	Value
CAS Number	486991-52-0[1][2][3][4]
Molecular Formula	C ₂₅ H ₅₀ N ₂ O ₃ [1][4]
Formula Weight	426.7 g/mol [1][4]
Purity	≥95%[1]
Formulation	A crystalline solid[1][4]
Storage Temperature	-20°C[1][4]
Stability	≥ 4 years at -20°C[1]
Solubility	DMF: 0.5 mg/mL[1][4]

Personal Protective Equipment (PPE)

When handling **C6 Urea Ceramide**, the following personal protective equipment should be utilized to minimize exposure and ensure personal safety.

- **Eye Protection:** Chemical safety goggles or glasses are mandatory to protect against accidental splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, must be worn to prevent skin contact.
- **Body Protection:** A standard laboratory coat is required to protect against contamination of personal clothing.
- **Respiratory Protection:** While not generally required for small quantities handled with adequate ventilation, a respirator may be necessary if there is a risk of aerosolization or if working in a poorly ventilated area.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict procedural workflow is critical for the safe and effective use of **C6 Urea Ceramide** in a laboratory setting.

1. Preparation and Precaution

- Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that an eyewash station and safety shower are easily accessible.
- Assemble all necessary materials and equipment before opening the compound container.

2. Compound Reconstitution

- Allow the vial of **C6 Urea Ceramide** to warm to room temperature before opening to prevent condensation.

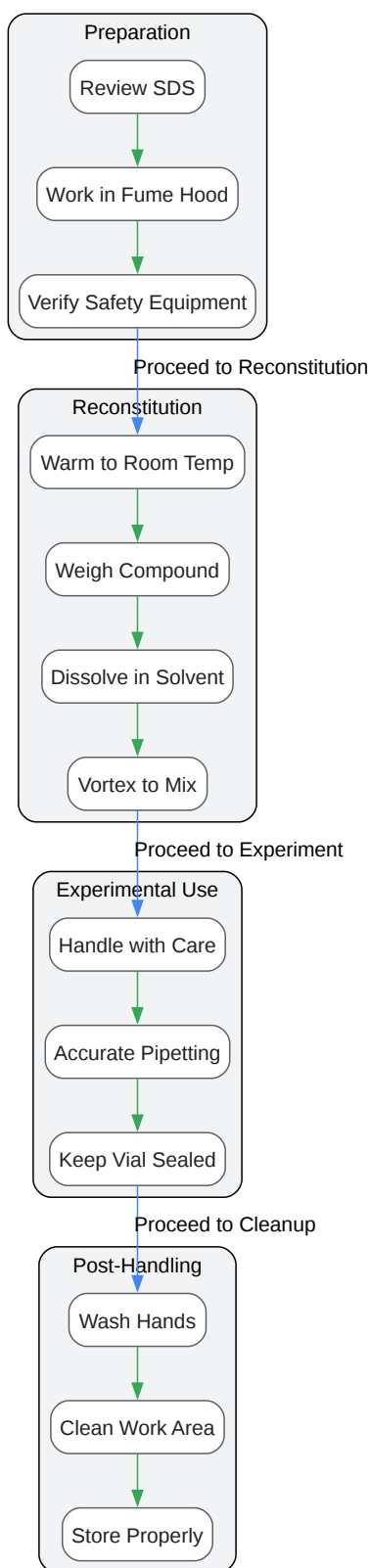
- Carefully weigh the desired amount of the crystalline solid.
- To prepare a stock solution, dissolve the compound in a suitable solvent such as DMF. For example, to achieve a concentration of 0.5 mg/mL, add the appropriate volume of DMF to the weighed solid.
- Cap the vial tightly and vortex briefly to ensure complete dissolution.

3. Experimental Use

- When using **C6 Urea Ceramide** in experiments, handle all solutions with care to avoid spills and aerosol formation.
- Use appropriate, calibrated pipettes for accurate measurement and transfer.
- Keep the stock solution vial sealed when not in use to prevent solvent evaporation and contamination.

4. Post-Handling Procedures

- After handling, thoroughly wash hands with soap and water.
- Clean all contaminated surfaces and equipment with an appropriate solvent and decontaminating solution.
- Properly store the stock solution at -20°C for future use. Note that one study has indicated C6-Urea ceramide can be unstable and lose activity after about a month.^[5]



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Caption: Procedural workflow for handling **C6 Urea Ceramide**.

Disposal Plan

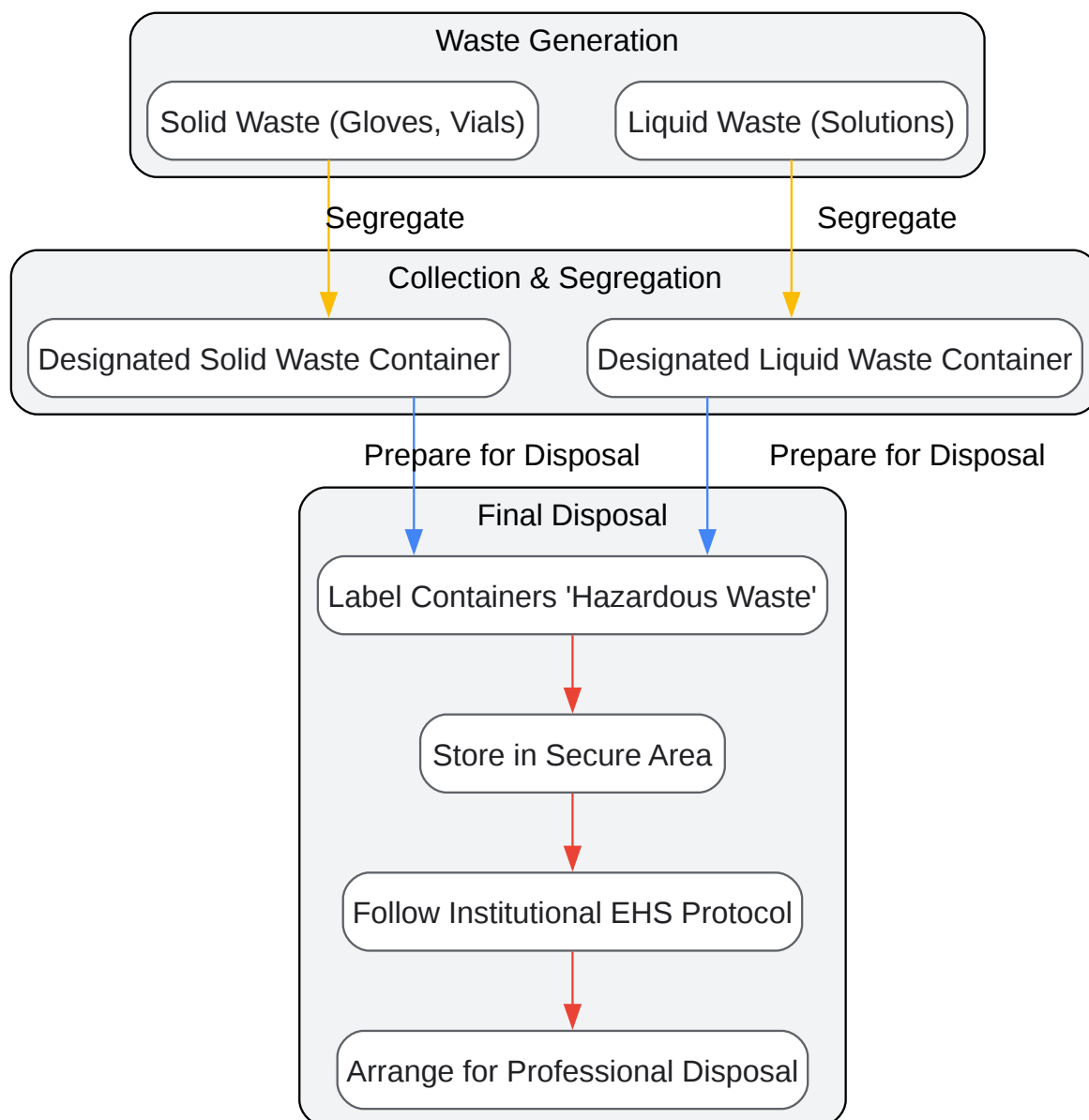
The proper disposal of **C6 Urea Ceramide** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. While the Safety Data Sheet for the related C6 Ceramide indicates it is not a hazardous substance, it is best practice to handle urea-containing compounds and their derivatives with caution. A guide for a similar compound, C6 NBD Phytoceramide, recommends treating it as hazardous chemical waste.^[6]

Waste Segregation and Collection

- **Solid Waste:** Collect all solid waste contaminated with **C6 Urea Ceramide**, such as pipette tips, empty vials, and gloves, in a designated and clearly labeled hazardous waste container.^[6]
- **Liquid Waste:** Collect all liquid waste containing **C6 Urea Ceramide** in a separate, sealed, and clearly labeled hazardous waste container.^[6] Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) guidelines.

Disposal Procedure

- **Labeling:** Clearly label all waste containers with "Hazardous Waste" and specify the contents, including "**C6 Urea Ceramide**" and any solvents used.
- **Storage:** Store the sealed waste containers in a designated, secure area away from incompatible materials.
- **Institutional Protocol:** Follow your institution's specific procedures for the disposal of chemical waste. Contact your EHS department to arrange for pickup and disposal by a licensed waste management vendor.



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Caption: Disposal workflow for **C6 Urea Ceramide** waste.

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